

Application Note and Protocol: Preparation of Fenuron-d5 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Fenuron-d5

Cat. No.: B580820

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Fenuron-d5**, the deuterated analog of the herbicide Fenuron, is a critical internal standard for quantitative analysis in various matrices. Its use in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) assays allows for accurate quantification of Fenuron by correcting for matrix effects and variations in sample preparation and instrument response. This document provides a detailed protocol for the preparation of **Fenuron-d5** stock solutions to ensure accuracy and consistency in experimental results.

Quantitative Data Summary

A summary of the physicochemical properties of **Fenuron-d5** is presented in the table below. This information is essential for the accurate preparation and storage of stock solutions.

Property	Value	Source(s)
Chemical Name	1,1-dimethyl-3-(phenyl-d5)urea	[1][2][3]
Synonyms	N,N-Dimethyl-N'-(phenyl-d5)urea	[4]
CAS Number	1219802-06-8	[1][2][4]
Molecular Formula	C ₉ H ₇ D ₅ N ₂ O	[5]
Molecular Weight	169.24 g/mol	[2][4]
Physical Form	Solid, White to Off-White	[1]
Melting Point	131-134°C	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]
Isotopic Enrichment	≥98 atom % D	[4]
Storage Conditions	-20°C Freezer for solid, Room temperature for solutions	[1][2][4]
Stability	Stable under recommended storage conditions	[4]

Experimental Protocol: Preparation of a 1 mg/mL Primary Stock Solution

This protocol describes the preparation of a 1 mg/mL primary stock solution of **Fenuron-d5** in methanol. Methanol is chosen as the solvent due to the indicated solubility and its compatibility with common analytical techniques.

Materials and Equipment:

- **Fenuron-d5** solid (≥98% purity)
- Methanol (LC-MS grade or equivalent)

- Analytical balance (readable to at least 0.01 mg)
- 10 mL volumetric flask (Class A)
- Spatula
- Weighing paper or boat
- Pipettes and appropriate tips
- Vortex mixer
- Sonicator (optional)
- Amber glass vial for storage

Procedure:

- Preparation: Ensure all glassware is clean and dry. Allow the container of **Fenuron-d5** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh approximately 10 mg of **Fenuron-d5** solid onto a weighing paper or boat using an analytical balance. Record the exact weight.
- Dissolution:
 - Carefully transfer the weighed **Fenuron-d5** into a 10 mL volumetric flask.
 - Add approximately 5-7 mL of methanol to the flask.
 - Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer for a few seconds or sonicate for 2-5 minutes to ensure complete dissolution.
- Dilution to Volume:
 - Once the solid is completely dissolved, add methanol to the flask until the bottom of the meniscus is level with the calibration mark.
 - Cap the flask and invert it 15-20 times to ensure the solution is homogeneous.

- Calculation of Exact Concentration: Calculate the precise concentration of the stock solution based on the actual weight of **Fenuron-d5** used.

$$\text{Concentration (mg/mL)} = (\text{Weight of Fenuron-d5 in mg}) / (\text{Volume of volumetric flask in mL})$$

- Storage: Transfer the prepared stock solution into a clearly labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and initials of the preparer. Store the solution at -20°C.[1]

Preparation of Working Solutions

Working solutions of lower concentrations can be prepared by serial dilution of the primary stock solution.

Example: Preparation of a 10 µg/mL Working Solution:

- Allow the 1 mg/mL primary stock solution to equilibrate to room temperature.
- Pipette 100 µL of the 1 mg/mL primary stock solution into a 10 mL volumetric flask.
- Dilute to the mark with methanol.
- Cap and invert the flask multiple times to ensure thorough mixing.
- This will result in a 10 µg/mL working solution. Further dilutions can be made as required for the specific application.

Diagrams

Caption: Workflow for the preparation of a **Fenuron-d5** primary stock solution.

Caption: Example of preparing a working solution via serial dilution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fenuron D5 (phenyl D5) [amp.chemicalbook.com]
- 2. Fenuron D5 (phenyl D5) 100 µg/mL in Acetonitrile [lgcstandards.com]
- 3. Fenuron-d5 (phenyl-d5) | CAS 1219802-06-8 | LGC Standards [lgcstandards.com]
- 4. cdn isotopes.com [cdnisotopes.com]
- 5. Fenuron D5 (phenyl D5) [a-2-s.com]
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of Fenuron-d5 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b580820#protocol-for-preparing-fenuron-d5-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com